

Personal protective equipment for handling Methyl 4-iodobutanoate

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Compound of Interest

Compound Name: Methyl 4-iodobutanoate

Cat. No.: B082882

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Essential Safety and Handling Guide for Methyl 4-iodobutanoate

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Methyl 4-iodobutanoate** (also known as Methyl 4-iodobutyrate). It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Hazard Identification and Personal Protective Equipment (PPE)

Methyl 4-iodobutanoate is classified as a substance that causes skin irritation, serious eye irritation, and may cause respiratory irritation.^{[1][2]} It is crucial to use appropriate personal protective equipment to minimize exposure.

Recommended Personal Protective Equipment:

Protection Type	Specification	Standard
Eye Protection	Goggles	European Standard EN 166
Hand Protection	Protective gloves (e.g., Nitrile rubber)	Check manufacturer's specifications for breakthrough time and thickness
Skin and Body Protection	Wear appropriate protective gloves and clothing to prevent skin exposure. A lab coat should be worn.	---
Respiratory Protection	For small-scale laboratory use, maintain adequate ventilation. For larger scale use or where ventilation is inadequate, a respirator with an organic vapor filter is recommended.	NIOSH (US) or EN 140/EN405 (EU)

Operational Plan: Step-by-Step Handling Procedure

1. Preparation and Engineering Controls:

- Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[\[1\]](#)
- Work in a well-ventilated area, preferably within a chemical fume hood.

2. Handling:

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Do not breathe vapors or mists.[\[1\]](#)
- Wash hands thoroughly after handling.
- Keep the container tightly closed when not in use.

- Store in a dry, cool, and well-ventilated place.^[1] It is recommended to keep it refrigerated and protected from direct sunlight.^[1]

3. In Case of Accidental Exposure (First Aid):

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.^[1]
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. Remove all contaminated clothing and shoes. Get medical attention.^[1]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention.^[1]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.^[1]

4. Spill Response:

- Ensure adequate ventilation.
- Soak up the spill with inert absorbent material (e.g., sand, silica gel).
- Collect the absorbed material and place it into a suitable, closed container for disposal.^[1]

Disposal Plan

Waste from **Methyl 4-iodobutanoate** is classified as hazardous.^[1]

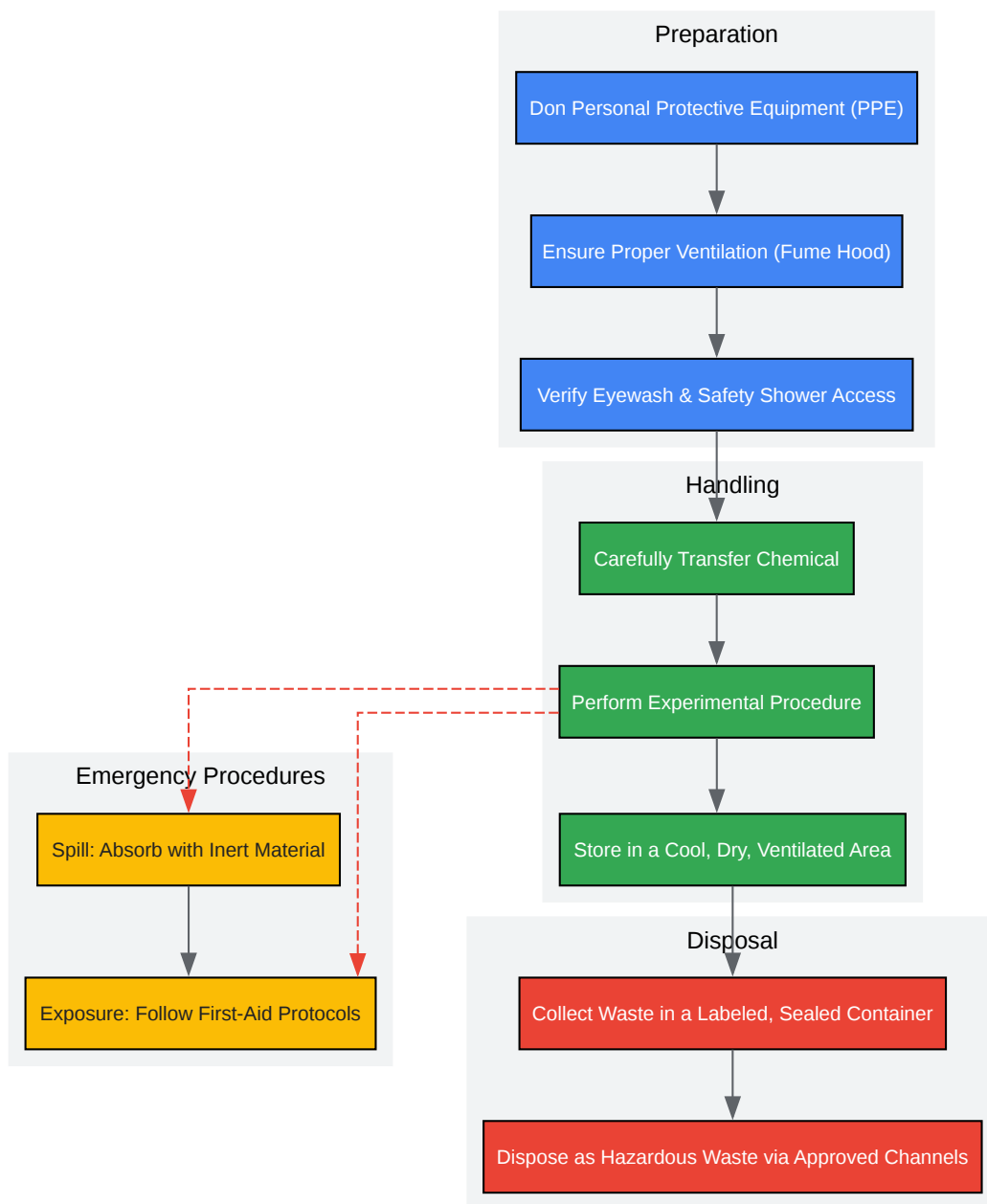
- Chemical Disposal: Dispose of the chemical and its container at an approved waste disposal plant. Do not release into the environment or allow it to enter drains.^[3]
- Contaminated Packaging: Dispose of this container to a hazardous or special waste collection point.^{[1][3]}

Quantitative Data

Property	Value	Source
Chemical Formula	$\text{I}(\text{CH}_2)_3\text{CO}_2\text{CH}_3$	Sigma-Aldrich
Molecular Weight	228.03 g/mol	Sigma-Aldrich
Appearance	Solid	Sigma-Aldrich
Boiling Point	80-83 °C at 11 mmHg	Sigma-Aldrich
Density	1.689 g/mL at 25 °C	Sigma-Aldrich
Flash Point	99 °C (210.2 °F) - closed cup	Sigma-Aldrich
Storage Temperature	2-8°C	Sigma-Aldrich
Occupational Exposure Limits (PEL, TLV)	Data not available	---

Experimental Workflow

Safe Handling Workflow for Methyl 4-iodobutanoate

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